

1-Methyl-3-p-tolyltriazene CAS number and structure

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Compound of Interest

Compound Name: 1-Methyl-3-p-tolyltriazene

Cat. No.: B1197160

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An In-Depth Technical Guide to 1-Methyl-3-p-tolyltriazene

This technical guide provides a comprehensive overview of **1-Methyl-3-p-tolyltriazene**, including its chemical identity, physical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identity and Properties

1-Methyl-3-p-tolyltriazene is an organic compound characterized by a triazene functional group substituted with a methyl group and a p-tolyl group.^[1] It is recognized for its utility as a methylating agent, particularly in the esterification of carboxylic acids.^[2]

Table 1: Physicochemical Properties of **1-Methyl-3-p-tolyltriazene**

Property	Value	References
CAS Number	21124-13-0	[1][3][4][5]
Molecular Formula	C ₈ H ₁₁ N ₃	[1][3]
Molecular Weight	149.19 g/mol	[1][3]
IUPAC Name	1-methyl-3-(4-methylphenyl)triaz-1-ene	
Synonyms	3-Methyl-1-p-tolyltriazene, Methyl-p-tolyltriazene	[1]
Appearance	Yellow, crystalline solid. Can be recrystallized to white needles.	[6]
Melting Point	75-80 °C (literature); 80.5-81.5 °C (recrystallized)	[5][6][7]
Purity	Typically ≥98%	[3]
SMILES	<chem>CC1=CC=C(C=C1)NN=NC</chem>	[1][3]
InChI Key	DNGJVDGPCGXBFF-UHFFFAOYSA-N	[1][7]

Experimental Protocols

Synthesis of 1-Methyl-3-p-tolyltriazene

A reliable method for the synthesis of **1-Methyl-3-p-tolyltriazene** has been well-documented. [6] The procedure involves the diazotization of p-toluidine followed by a coupling reaction with methylamine.

Materials:

- p-Toluidine
- Potassium nitrite

- Concentrated hydrochloric acid
- Sodium carbonate
- 30–35% aqueous methylamine
- Ether
- Anhydrous sodium sulfate
- Crushed ice

Procedure:

- **Diazotization:** A mixture of p-toluidine, crushed ice, and concentrated hydrochloric acid is cooled to approximately -10°C in an ice-salt bath. A solution of potassium nitrite in water is then added slowly with vigorous stirring over 1–2 hours, maintaining the low temperature. The completion of the reaction is confirmed by a positive starch-potassium iodide test.
- **Neutralization:** The resulting solution of p-toluenediazonium chloride is neutralized to a pH of 6.8–7.2 at 0°C using a cold, concentrated aqueous solution of sodium carbonate.
- **Coupling Reaction:** The cold, neutral diazonium salt solution is added slowly to a vigorously stirred mixture of sodium carbonate, aqueous methylamine, and crushed ice, while maintaining a temperature of approximately -10°C .
- **Extraction:** The reaction mixture is extracted three times with ether.
- **Drying and Evaporation:** The combined ether extracts are dried over anhydrous sodium sulfate. The ether is then removed using a rotary evaporator at room temperature to yield the crude product.
- **Purification:** The crude **1-methyl-3-p-tolyltriazene** is purified by sublimation at 50°C (1 mm Hg). Further purification can be achieved by recrystallization from hexane to yield white needles.^[6]



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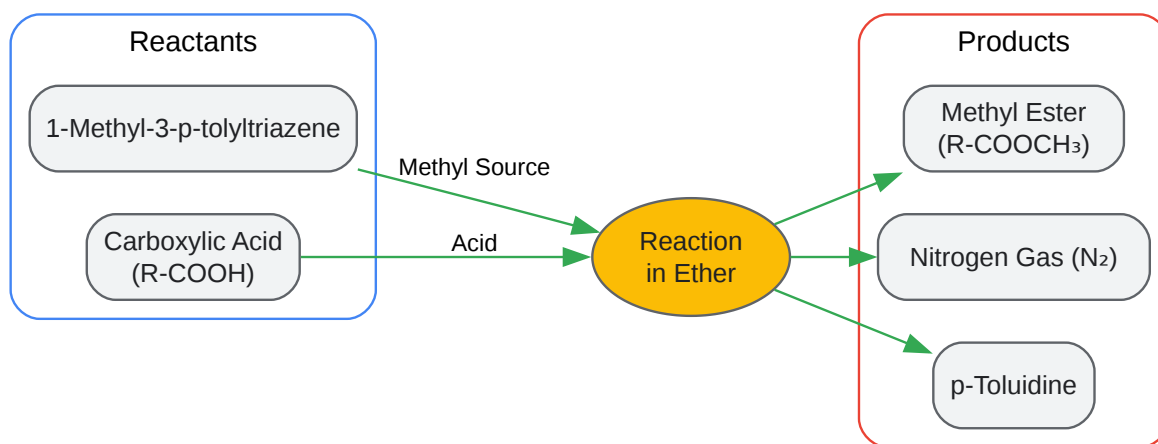
Caption: Workflow for the synthesis of **1-Methyl-3-p-tolyltriazene**.

Application in Esterification of Carboxylic Acids

1-Methyl-3-p-tolyltriazene serves as an effective reagent for the alkylation of acids to form esters, offering an alternative to diazomethane.[6] This method is advantageous as the triazene is a stable, crystalline solid that is easy to handle and store.

General Protocol (Example: 3,5-Dinitrobenzoic Acid):

- A solution of the carboxylic acid (e.g., 3,5-dinitrobenzoic acid) in ether is prepared.
- This solution is added slowly to a solution of **1-methyl-3-p-tolyltriazene** in ether at room temperature.
- During the addition, nitrogen gas evolves, and the solution typically changes color.
- The reaction is allowed to proceed until nitrogen evolution ceases.
- The resulting methyl ester can then be isolated from the reaction mixture.[6]



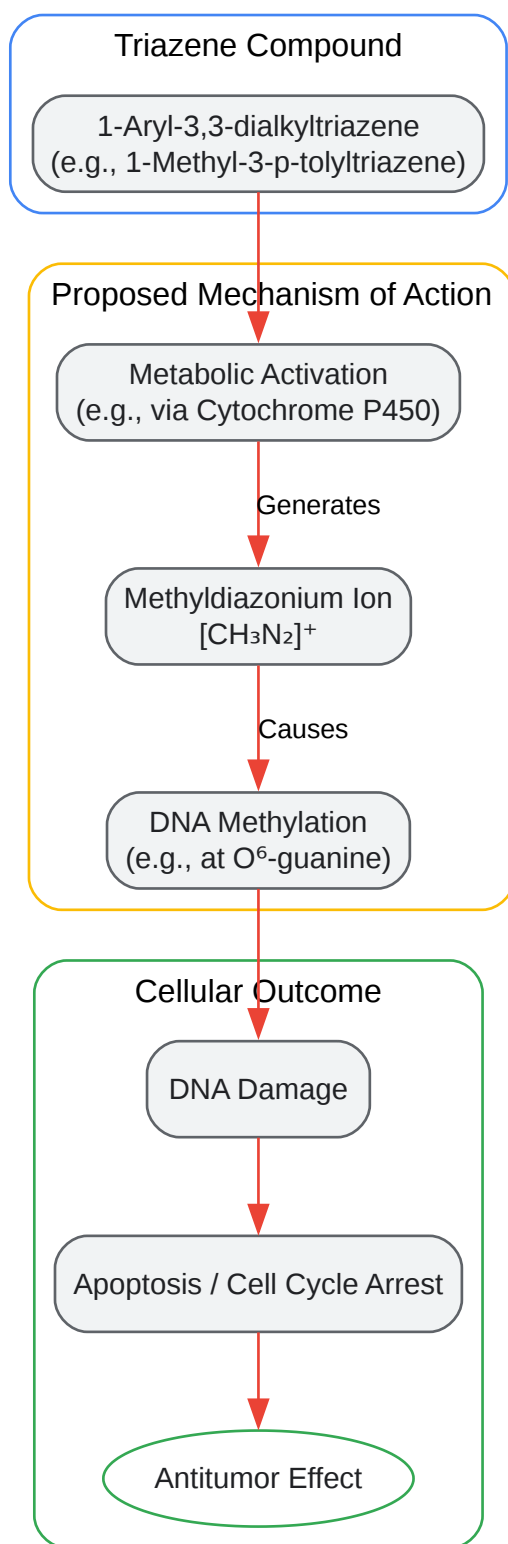
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Caption: Reaction scheme for esterification using **1-Methyl-3-p-tolyltriazene**.

Biological and Research Applications

Triazene compounds are a versatile class of molecules with a range of documented biological activities and applications in chemical synthesis.

- **Antitumor Potential:** The triazene scaffold is a key feature in several alkylating antineoplastic drugs, such as dacarbazine.[8] While specific antitumor data for **1-methyl-3-p-tolyltriazene** is not extensively detailed, related triazenes have shown antiproliferative activity against various cancer cell lines.[8] The proposed mechanism often involves the molecule acting as a DNA methylating agent.
- **Trypanocidal Activity:** A structurally related compound, 1-(p-tolyl)-3-acetyl-3-methyltriazene, has been reported to have activity against African trypanosomiasis, the parasitic infection that causes sleeping sickness.[9]
- **Chemical Synthesis:** Beyond esterification, the compound serves as a versatile intermediate in the synthesis of other organic molecules, including azo dyes.[10]
- **Analytical Chemistry:** It has been used as a derivatizing agent for the gas chromatographic determination of metabolites, such as hippuric and methylhippuric acids, in urine samples.[2]



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Caption: Conceptual pathway for the biological activity of triazene compounds.

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